

Navigating the Safe Handling of 4-(4-Methylphenyl)-3-thiosemicarbazide: A Comprehensive Guide

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Compound of Interest

Compound Name: 4-(4-Methylphenyl)-3-thiosemicarbazide

Cat. No.: B079324

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For Immediate Reference: Essential Safety and Logistical Information

4-(4-Methylphenyl)-3-thiosemicarbazide is a chemical compound that requires careful handling due to its toxicity. This guide provides essential, step-by-step safety and logistical information for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring personal safety and proper disposal.

Hazard Profile and Quantitative Data

4-(4-Methylphenyl)-3-thiosemicarbazide is classified as toxic if swallowed.^{[1][2]} While specific quantitative toxicological data such as LD50 for this exact compound is not readily available in the provided search results, related thiosemicarbazide compounds are known to be highly toxic. It is imperative to handle this compound with the assumption of high toxicity.

Property	Data	Source
Chemical Name	4-(4-Methylphenyl)-3-thiosemicarbazide	N/A
CAS Number	13278-67-6	[3][4][5]
Molecular Formula	C8H11N3S	[1]
Molecular Weight	181.26 g/mol	[1]
Hazard Classification	Acute Toxicity, Oral (Category 2 or 3)	[1][2]
Signal Word	Danger	[1][2]
Hazard Statements	H300/H301: Fatal/Toxic if swallowed	[1][2]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is mandatory when handling **4-(4-Methylphenyl)-3-thiosemicarbazide**.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[6][7]	Prevents skin contact with the toxic solid. Butyl rubber gloves are also effective against a wide variety of chemicals.[6]
Eye Protection	Chemical splash goggles or a face shield.[8][9]	Protects eyes from airborne particles and accidental splashes.
Body Protection	A lab coat or a chemical-resistant apron. For larger quantities or risk of significant exposure, a full chemical-resistant suit is recommended. [7][10]	Protects skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator is necessary when handling the powder outside of a certified chemical fume hood to prevent inhalation.[8][10]	Prevents inhalation of the toxic dust particles.

Experimental Protocols: Safe Handling and Disposal

Handling Procedure:

- Preparation: Before handling, ensure that all necessary PPE is correctly worn. Prepare the work area within a certified chemical fume hood.
- Weighing and Transfer: Conduct all weighing and transferring of the solid compound within the fume hood to contain any dust. Use appropriate tools to handle the material and avoid creating airborne dust.
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with copious amounts of soap and water.[8][9][11]

- Eye Contact: Flush eyes with water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[8][11]
- Ingestion: If swallowed, seek immediate medical attention.[9][11] Do not induce vomiting.
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek medical attention.[10][11]
- Spill Cleanup: In the event of a spill, evacuate the area. Wearing appropriate PPE, cover the spill with an absorbent material, and carefully collect it into a sealed, labeled hazardous waste container.[8]

Disposal Plan:

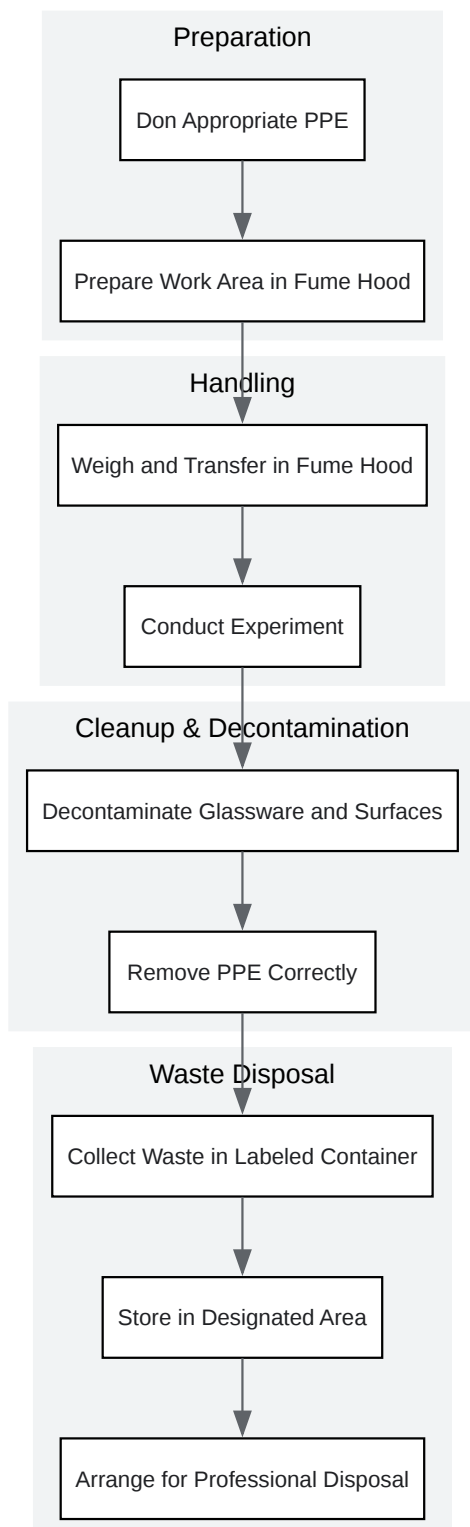
All waste containing **4-(4-Methylphenyl)-3-thiosemicarbazide**, including contaminated PPE and cleaning materials, must be treated as hazardous waste.

- Waste Collection: Collect all solid waste in a clearly labeled, sealed container designated for toxic chemical waste.
- Container Labeling: The label must include "Hazardous Waste," the full chemical name "**4-(4-Methylphenyl)-3-thiosemicarbazide**," and the appropriate hazard symbols (e.g., skull and crossbones).
- Storage: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain.[1]

Visualizing the Safety Workflow

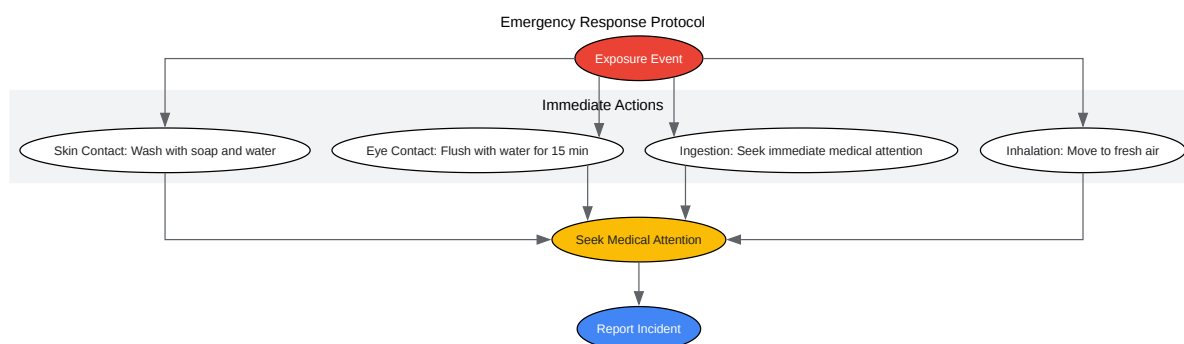
The following diagrams illustrate the necessary steps for safely handling and disposing of **4-(4-Methylphenyl)-3-thiosemicarbazide**.

Safe Handling Workflow for 4-(4-Methylphenyl)-3-thiosemicarbazide



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Caption: Workflow for handling **4-(4-Methylphenyl)-3-thiosemicarbazide**.



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Caption: Emergency procedures for exposure incidents.

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